

# What is the chemical structure of (+)-Bromocyclen

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-Bromocyclen

Cat. No.: B13736657

[Get Quote](#)

## An In-depth Technical Guide to (+)-Bromocyclen

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**(+)-Bromocyclen** is a chiral organochlorine insecticide belonging to the cyclodiene group. While the racemic mixture has been a subject of environmental and toxicological studies, detailed information on the individual enantiomers is limited in publicly available scientific literature. This technical guide provides a comprehensive overview of the chemical structure of bromocyclen, a proposed enantioselective synthetic pathway, a detailed analytical protocol for the separation of its enantiomers, and its putative mechanism of action. Due to the scarcity of data on the specific enantiomers, this guide also draws upon information available for the racemic mixture and related cyclodiene insecticides to provide a broader context for researchers.

### Chemical Structure and Physicochemical Properties

Bromocyclen, systematically named 5-(bromomethyl)-1,2,3,4,7,7-hexachlorobicyclo[2.2.1]hept-2-ene, is a chiral molecule that exists as a pair of enantiomers. The general chemical structure is depicted below.

Chemical Structure of Bromocyclen

Caption: 2D representation of the chemical structure of Bromocyclen.

The IUPAC name for the racemic mixture is rac-(1R,4S,5E)-5-(bromomethyl)-1,2,3,4,7,7-hexachlorobicyclo[2.2.1]hept-2-ene[1]. However, the definitive absolute configuration corresponding to the (+)-enantiomer has not been conclusively established in the reviewed literature. Chiral molecules are non-superimposable mirror images of each other, and their biological activities can differ significantly[1].

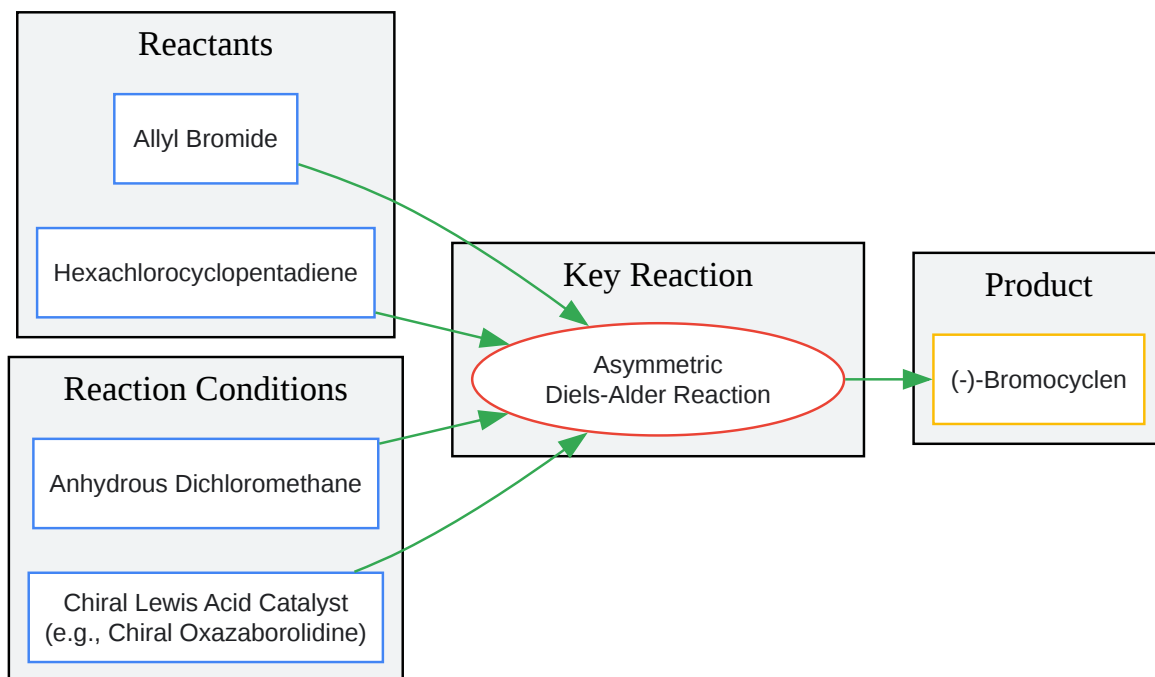
#### Physicochemical Properties of Bromocyclen (Racemic Mixture)

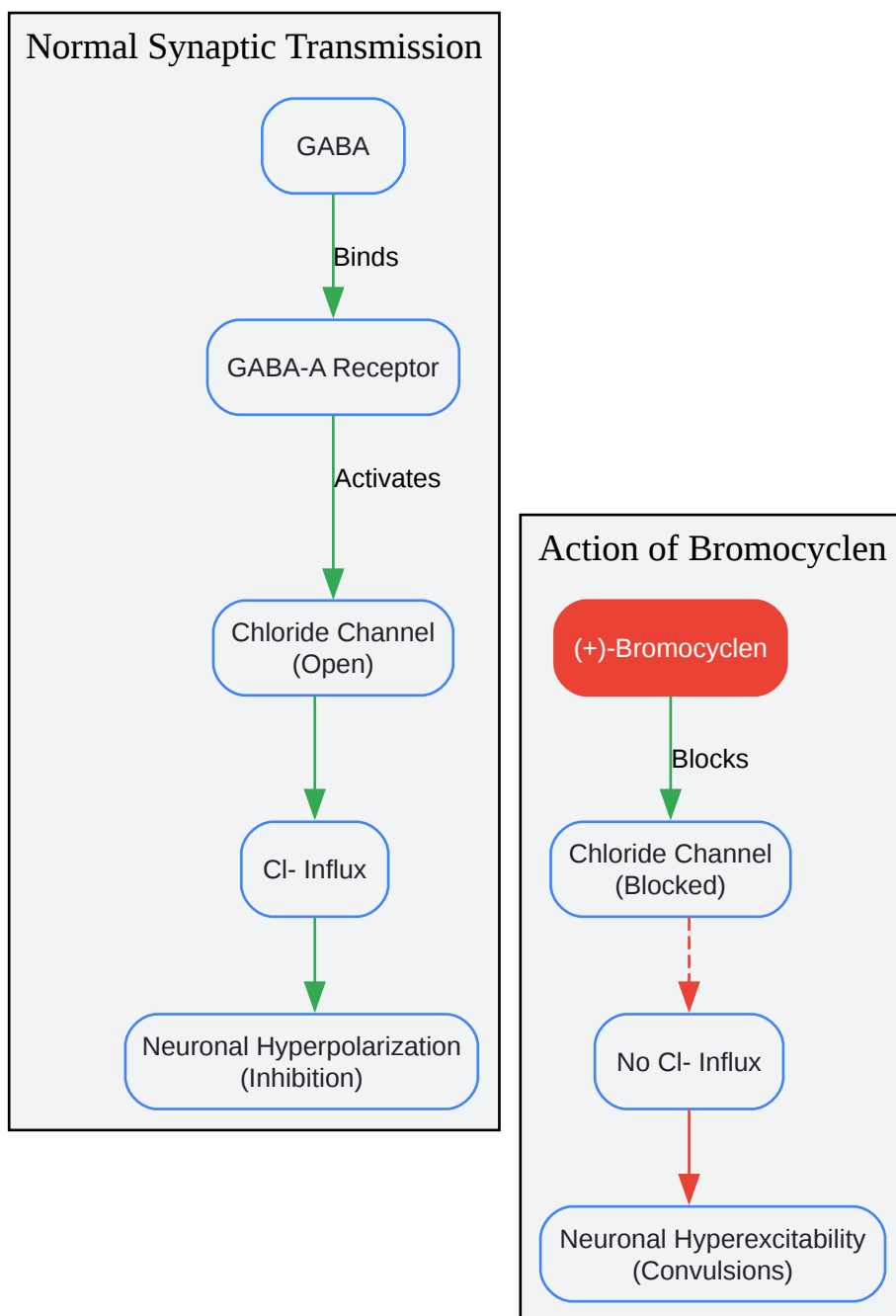
Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrCl <sub>6</sub>	[2]
Molecular Weight	393.75 g/mol	[2]
CAS Number	1715-40-8	[3][4]
Appearance	Typically exists as a solid at room temperature	[2]
Boiling Point	372.8 °C at 760 mmHg	[2]
Density	1.95 g/cm <sup>3</sup>	[2]
Vapor Pressure	2.0 x 10 <sup>-5</sup> mmHg at 25°C	[2]
LogP	0.305	[2]

## Enantioselective Synthesis

A validated enantioselective synthesis for **(+)-Bromocyclen** is not readily available in peer-reviewed literature. However, a proposed synthetic route for the synthesis of **(-)-Bromocyclen** has been outlined, which can serve as a foundational methodology for obtaining the individual enantiomers. The key step in this proposed synthesis is an asymmetric Diels-Alder reaction.

#### Proposed Enantioselective Synthetic Pathway for (-)-Bromocyclen





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 2. Bromocyclen | Others 15 | 1715-40-8 | Invivochem [invivochem.com]
- 3. scbt.com [scbt.com]
- 4. Bromocyclen | C<sub>8</sub>H<sub>5</sub>BrCl<sub>6</sub> | CID 15583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the chemical structure of (+)-Bromocyclen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13736657#what-is-the-chemical-structure-of-bromocyclen]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)